

# Technical Support Center: Anhydrous Ferrous Bromide

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## Compound of Interest

Compound Name: Ferrous bromide

Cat. No.: B049432

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of anhydrous **ferrous bromide** ( $\text{FeBr}_2$ ).

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with anhydrous **ferrous bromide**?

A1: Anhydrous **ferrous bromide** is a hazardous chemical that presents several risks.<sup>[1][2]</sup> It is corrosive and can cause severe skin burns and serious eye damage.<sup>[1][2]</sup> Ingestion is harmful and can lead to a strong caustic effect on the mouth and throat.<sup>[2]</sup> It is also hygroscopic and air-sensitive, meaning it readily absorbs moisture from the air, which can alter its chemical properties.<sup>[1][2][3]</sup>

Q2: What are the visible signs of decomposition or hydration of anhydrous **ferrous bromide**?

A2: Anhydrous **ferrous bromide** should be a yellow or brownish-colored solid.<sup>[4][5]</sup> A change in color, such as the appearance of a reddish-brown hue, may indicate oxidation or hydration.<sup>[6]</sup> Clumping of the powder is another sign of moisture absorption.

Q3: What are the consequences of using hydrated **ferrous bromide** in an experiment requiring anhydrous conditions?

A3: Using hydrated **ferrous bromide** in a moisture-sensitive reaction can lead to a variety of issues, including reduced yield, formation of byproducts, or complete failure of the reaction. The presence of water can react with other reagents or quench catalysts, thereby compromising the experimental outcome.

Q4: How should I properly store anhydrous **ferrous bromide**?

A4: To maintain its integrity, anhydrous **ferrous bromide** must be stored in a tightly sealed container in a cool, dry, and well-ventilated place.<sup>[1][7]</sup> It is crucial to store it under an inert atmosphere, such as argon or nitrogen, to prevent contact with moisture and air.<sup>[1][3]</sup> The storage area should be designated for corrosive materials.<sup>[1]</sup>

Q5: What materials are incompatible with anhydrous **ferrous bromide**?

A5: Anhydrous **ferrous bromide** is incompatible with strong oxidizing agents and strong acids.<sup>[1]</sup> Contact with these substances should be strictly avoided to prevent vigorous and potentially hazardous reactions.

## Troubleshooting Guides

### Issue 1: Unexpected Reaction Outcome (e.g., low yield, no reaction)

- Possible Cause: The anhydrous **ferrous bromide** may have been compromised by exposure to air or moisture.
- Troubleshooting Steps:
  - Verify the integrity of the stored compound. Check for any discoloration or clumping.
  - If the material appears compromised, consider using a fresh, unopened container of anhydrous **ferrous bromide**.
  - Ensure that all glassware was properly dried and that the reaction was conducted under a rigorously inert atmosphere.
  - Review the experimental protocol to confirm that all reagents were added in the correct order and under the appropriate conditions.

## Issue 2: Inconsistent Results Between Batches

- Possible Cause: Variability in the quality of the anhydrous **ferrous bromide** used.
- Troubleshooting Steps:
  - Document the lot number of each batch of **ferrous bromide** used.
  - If you suspect a quality issue, contact the supplier for a certificate of analysis for the specific lot.
  - Before use in a large-scale experiment, consider running a small test reaction to qualify a new bottle of the reagent.

## Issue 3: Accidental Spill

- Procedure:
  - Evacuate the immediate area and ensure adequate ventilation.
  - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[1]</sup>
  - For small spills, carefully sweep or vacuum the solid material and place it into a suitable, labeled container for disposal.<sup>[1]</sup> Avoid generating dust.<sup>[1]</sup>
  - Do not add water to the spill.<sup>[7]</sup>
  - Dispose of the waste according to federal, state, and local regulations.

## Data Presentation

Table 1: Physical and Chemical Properties of Anhydrous **Ferrous Bromide**

Property	Value
Chemical Formula	FeBr <sub>2</sub>
Molar Mass	215.65 g/mol [8]
Appearance	Yellow to brownish solid[4][5]
Melting Point	684 °C (lit.)[9]
Boiling Point	934 °C (lit.)[9]
Solubility	Soluble in water, methanol, ethanol, and tetrahydrofuran[10]
Density	4.63 g/mL at 25 °C (lit.)[9]

Table 2: Hazard Identification

Hazard	Classification
Skin Corrosion/Irritation	Category 1C: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Eye Irritation	Category 1: Causes serious eye damage[1]
Acute Toxicity, Oral	Harmful if swallowed[2]

## Experimental Protocols

### Protocol 1: General Handling of Anhydrous Ferrous Bromide in an Inert Atmosphere Glovebox

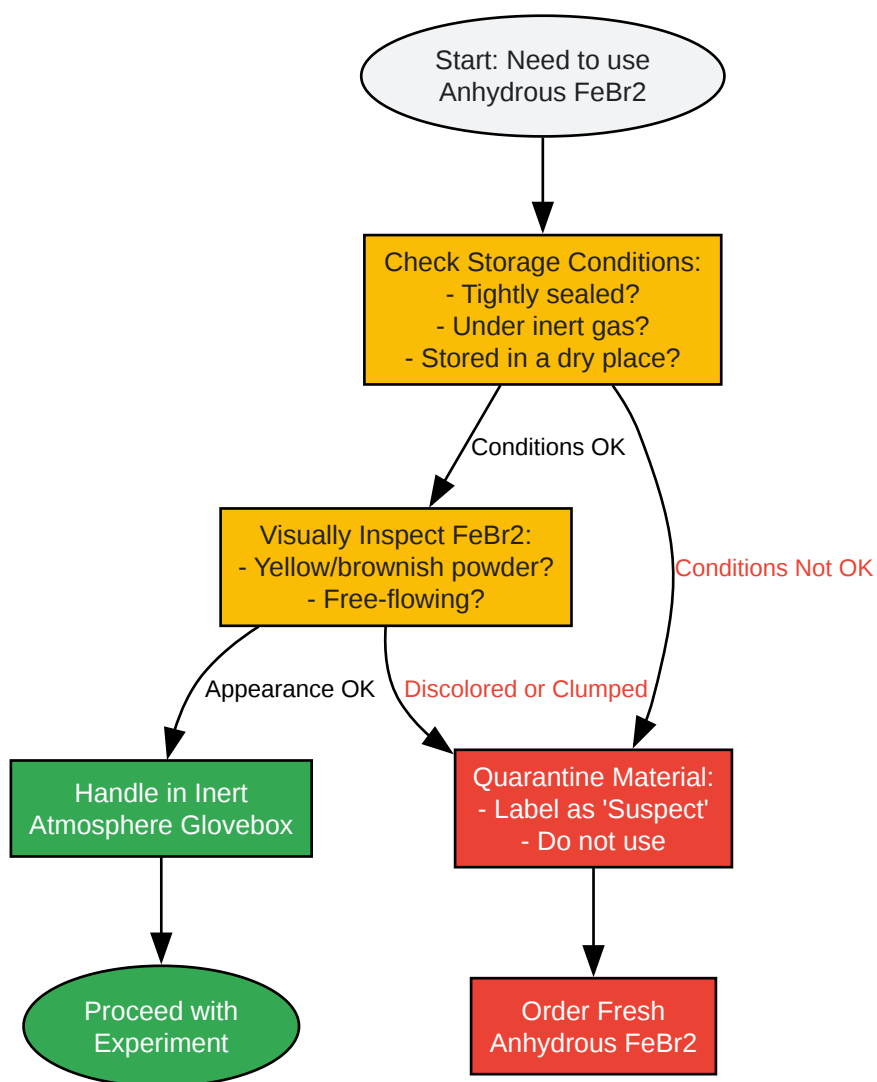
- Preparation: Ensure the glovebox has a dry, inert atmosphere (e.g., <1 ppm O<sub>2</sub>, <1 ppm H<sub>2</sub>O). Place all necessary equipment, including a balance, spatulas, weighing boats, and reaction vessels, inside the glovebox.
- Equilibration: Allow the sealed container of anhydrous **ferrous bromide** to equilibrate to the glovebox temperature before opening to prevent condensation.

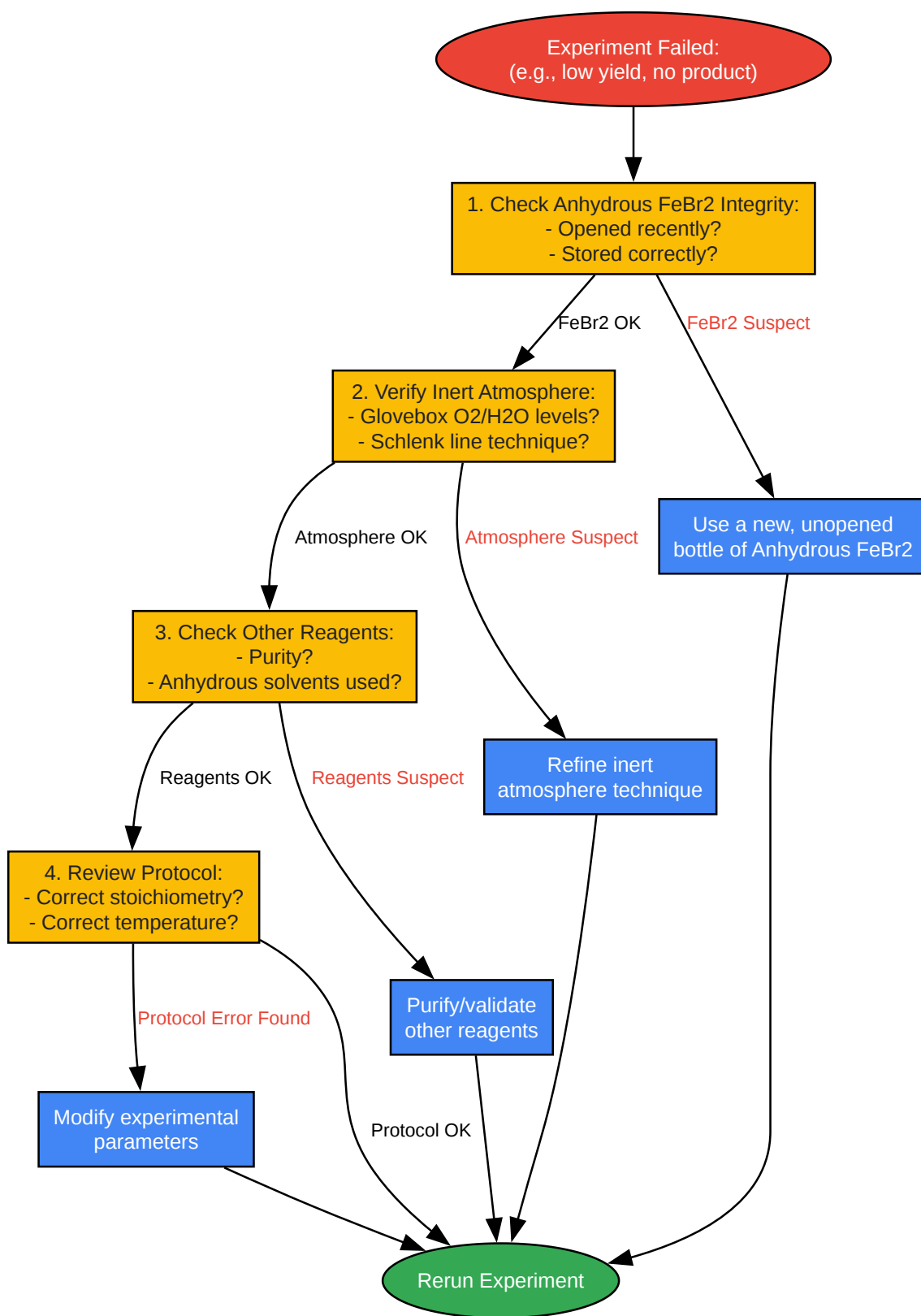
- Dispensing: Inside the glovebox, carefully open the container. Use a clean, dry spatula to weigh the desired amount of the powder into a pre-tared container.
- Sealing: Tightly reseal the original container of **ferrous bromide**. It is good practice to further seal the container with paraffin film before removing it from the glovebox.
- Reaction Setup: Add the weighed **ferrous bromide** to the reaction vessel within the glovebox. Seal the reaction vessel before removing it from the glovebox.

## Protocol 2: First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[\[1\]](#) If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

## Visualizations





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